

# Spectroscopic Profile of 4-Chloroanisole: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 4-Chloroanisole

Cat. No.: B146269

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This technical guide provides a comprehensive overview of the spectroscopic data for **4-chloroanisole**, a key intermediate in the synthesis of pharmaceuticals and other fine chemicals. The document is intended for researchers, scientists, and professionals in drug development, offering a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. This guide also outlines the typical experimental protocols for obtaining these spectra.

## Data Presentation

The following tables summarize the key quantitative spectroscopic data for **4-chloroanisole**.

**Table 1:  $^1\text{H}$  NMR Spectroscopic Data for 4-Chloroanisole**

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Coupling Constant (J) Hz	Number of Protons	Assignment
7.23	Doublet (d)	8.8	2H	Ar-H (ortho to -OCH <sub>3</sub> )
6.82	Doublet (d)	8.8	2H	Ar-H (ortho to -Cl)
3.78	Singlet (s)	-	3H	-OCH <sub>3</sub>

Solvent: CDCl<sub>3</sub>, Instrument Frequency: 400 MHz

**Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data for 4-Chloroanisole**

Chemical Shift ( $\delta$ ) ppm	Assignment
158.3	C-OCH <sub>3</sub>
129.3	C-H (ortho to -OCH <sub>3</sub> )
125.6	C-Cl
115.2	C-H (ortho to -Cl)
55.5	-OCH <sub>3</sub>

Solvent: CDCl<sub>3</sub>, Instrument Frequency: 100 MHz<sup>[1]</sup>

**Table 3: Infrared (IR) Spectroscopic Data for 4-Chloroanisole**

Wavenumber (cm <sup>-1</sup> )	Intensity	Vibration	Functional Group
3100-3000	Medium	C-H Stretch	Aromatic C-H
3000-2850	Medium	C-H Stretch	-CH <sub>3</sub>
1600-1585	Medium	C-C Stretch (in-ring)	Aromatic
1500-1400	Medium	C-C Stretch (in-ring)	Aromatic
1320-1000	Strong	C-O Stretch	Aryl Ether
850-550	Medium	C-Cl Stretch	Aryl Halide
900-675	Strong	C-H "oop"	Aromatic

**Table 4: Mass Spectrometry (MS) Data for 4-Chloroanisole**

m/z	Relative Intensity	Proposed Fragment
142/144	High (Molecular Ion)	$[\text{C}_7\text{H}_7\text{ClO}]^+$
127/129	High	$[\text{C}_6\text{H}_4\text{ClO}]^+$
99	High	$[\text{C}_6\text{H}_4\text{O}]^+$
77	Medium	$[\text{C}_6\text{H}_5]^+$

Ionization Mode: Electron Ionization (EI)

## Experimental Protocols

The following are generalized experimental protocols for the acquisition of spectroscopic data for **4-chloroanisole**.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

A solution of **4-chloroanisole** is prepared by dissolving approximately 10-20 mg of the compound in about 0.6-0.7 mL of a deuterated solvent, commonly chloroform-d ( $\text{CDCl}_3$ ), in a standard 5 mm NMR tube. The spectrometer is locked onto the deuterium signal of the solvent to ensure field stability. Shimming is then performed to optimize the homogeneity of the magnetic field. For  $^1\text{H}$  NMR, typically 8 to 16 scans are acquired. For  $^{13}\text{C}$  NMR, a greater number of scans is usually necessary to achieve a good signal-to-noise ratio.

### Infrared (IR) Spectroscopy

For a liquid sample like **4-chloroanisole**, the spectrum can be obtained by placing a drop of the neat liquid between two salt plates (e.g., NaCl or KBr) to form a thin film. The plates are then mounted in the spectrometer's sample holder. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used by placing a drop of the sample directly onto the ATR crystal. A background spectrum is typically run first and then automatically subtracted from the sample spectrum.

### Mass Spectrometry (MS)

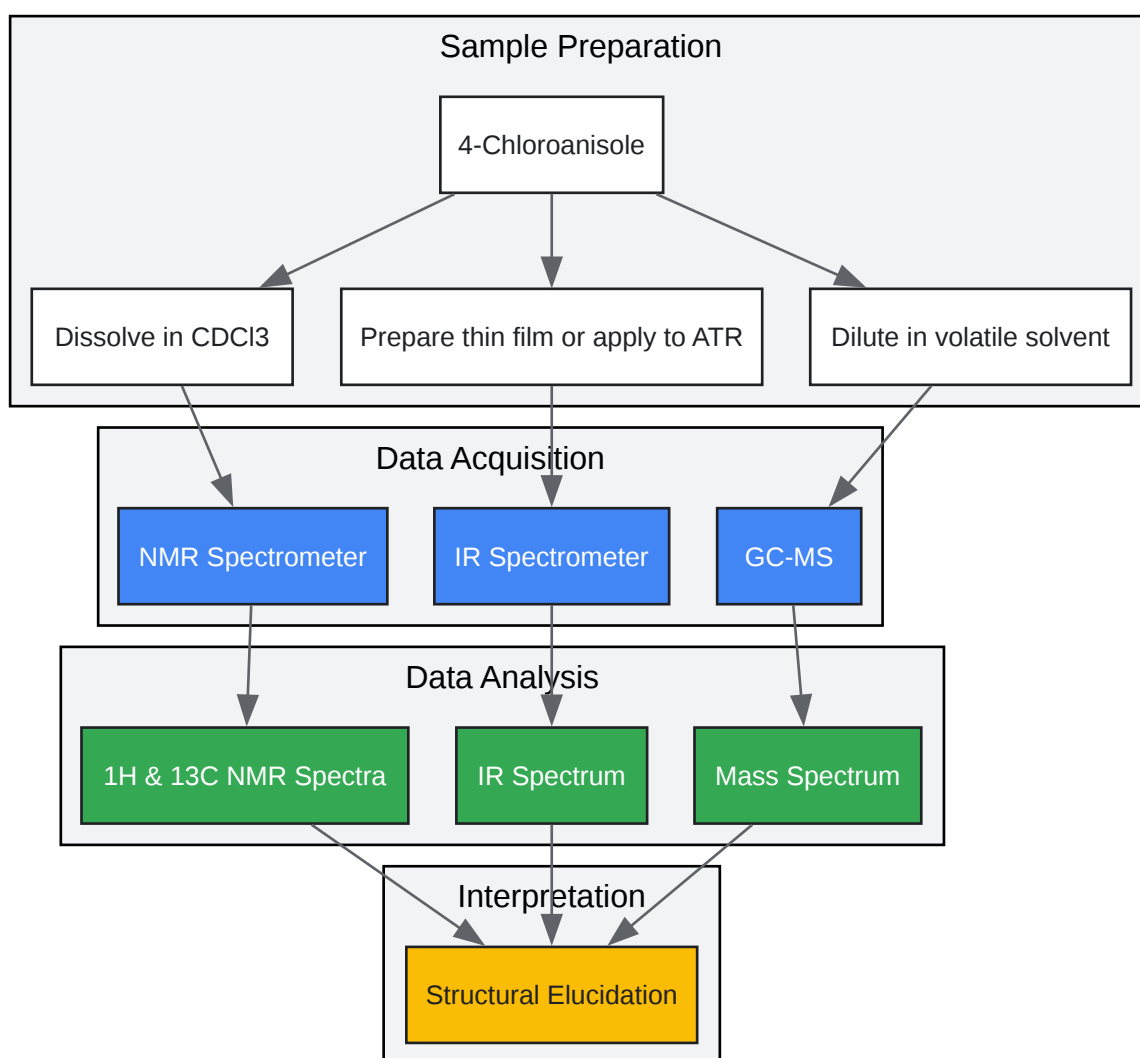
Mass spectra are commonly obtained using a Gas Chromatograph-Mass Spectrometer (GC-MS). A dilute solution of **4-chloroanisole** in a volatile organic solvent (e.g., dichloromethane or

methanol) is injected into the GC. The sample is vaporized and separated from the solvent on a capillary column before entering the mass spectrometer. Electron Ionization (EI) at 70 eV is a common method for ionizing the sample, which then fragments. The mass analyzer separates the resulting ions based on their mass-to-charge ratio.

## Visualizations

### Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **4-chloroanisole**.

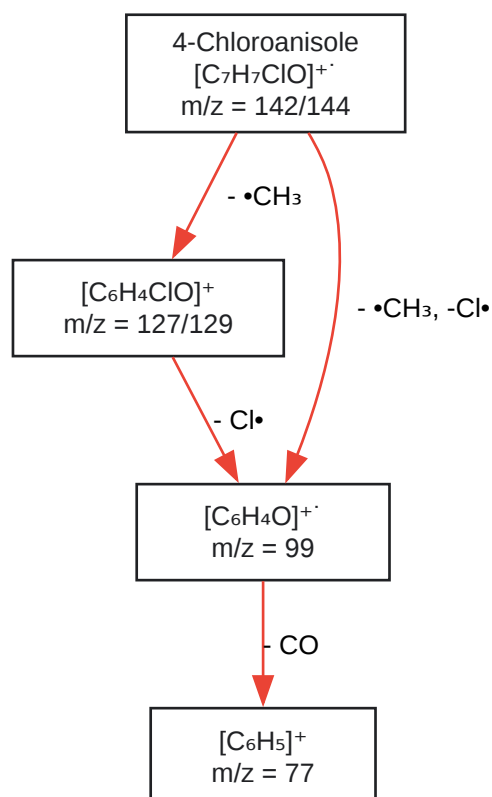


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Caption: General workflow for spectroscopic analysis.

## Mass Spectrometry Fragmentation of 4-Chloroanisole

The following diagram illustrates the proposed electron ionization fragmentation pathway for **4-chloroanisole**.



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Caption: Proposed EI fragmentation of **4-Chloroanisole**.

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## References

- 1. [spectrabase.com](https://spectrabase.com) [spectrabase.com]

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